

An In-depth Technical Guide on Methyl 2-amino-5-cyanobenzoate

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Compound of Interest

Compound Name: Methyl 2-amino-5-cyanobenzoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physicochemical properties and synthesis of **Methyl 2-amino-5-cyanobenzoate**, a key intermediate in the pharmaceutical and agrochemical industries.

Physicochemical Properties

Methyl 2-amino-5-cyanobenzoate is a fine chemical intermediate with the molecular formula $C_9H_8N_2O_2$. Its appearance is that of a pale yellow crystalline powder.^[1] Key quantitative data for this compound are summarized in the table below.

Property	Value
Melting Point	120-126 °C ^[1]
Molecular Weight	176.17 g/mol
Appearance	Pale yellow crystalline powder ^[1]
Boiling Point	334.08 °C at 760 mmHg
Density	1.262 g/cm ³
Flash Point	155.846 °C

Experimental Protocols

The appearance of a chemical compound is a fundamental physical property that can be determined through visual inspection.

Methodology:

- A small, representative sample of **Methyl 2-amino-5-cyanobenzoate** is placed on a clean, white surface, such as a watch glass or a piece of weighing paper.
- The sample is observed under adequate, neutral lighting against the white background.
- The color (e.g., white, off-white, yellow, etc.) and the physical form (e.g., crystalline, amorphous, powder, etc.) of the substance are recorded. For crystalline solids, the nature of the crystals (e.g., needles, plates, prisms) can also be noted if observable.
- This observation should be conducted in a well-ventilated area, and appropriate personal protective equipment (PPE) should be worn.

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high-purity compound.

Methodology:

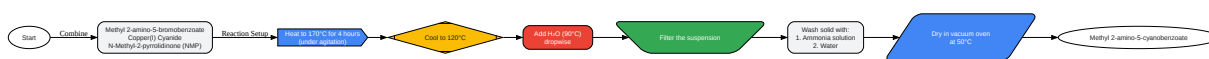
- **Sample Preparation:** A small amount of dry **Methyl 2-amino-5-cyanobenzoate** is finely ground into a powder using a mortar and pestle.
- **Capillary Tube Loading:** The open end of a capillary melting point tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the powder into the sealed end. The packed sample height should be approximately 2-3 mm.
- **Melting Point Apparatus:** The loaded capillary tube is placed into a calibrated melting point apparatus.
- **Measurement:**
 - The temperature is increased rapidly to about 15-20 °C below the expected melting point.

- The heating rate is then reduced to 1-2 °C per minute to ensure accurate determination.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has completely melted into a clear liquid is recorded as the end of the melting range.
- For high accuracy, the determination should be repeated at least twice, and the average value reported.

Synthesis Workflow

Methyl 2-amino-5-cyanobenzoate is commonly synthesized via a cyanation reaction, where the bromo-substituent on the aromatic ring of a precursor is replaced with a cyano group. A typical laboratory-scale synthesis involves the use of copper(I) cyanide.

The following diagram illustrates the experimental workflow for the synthesis of **Methyl 2-amino-5-cyanobenzoate** from Methyl 2-amino-5-bromobenzoate.



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Caption: Synthesis workflow for **Methyl 2-amino-5-cyanobenzoate**.

This protocol is adapted from a similar synthesis of a related compound and outlines the cyanation of Methyl 2-amino-5-bromobenzoate.

Materials:

- Methyl 2-amino-5-bromobenzoate
- Copper(I) cyanide (CuCN)

- N-Methyl-2-pyrrolidinone (NMP)
- Ammonia solution (e.g., 12% in H₂O)
- Deionized water

Procedure:

- In a reaction vessel equipped with a stirrer and a condenser, combine Methyl 2-amino-5-bromobenzoate and N-methyl-2-pyrrolidinone (NMP).
- Add copper(I) cyanide to the mixture.
- Heat the reaction mixture to 170 °C for 4 hours with continuous agitation.
- After the reaction is complete, cool the mixture to 120 °C.
- Slowly add hot water (90 °C) dropwise to the reaction mixture over a period of 30 minutes to precipitate the product.
- Filter the resulting suspension to isolate the solid product.
- Wash the collected solid sequentially with an ammonia solution and then with water.
- Dry the purified solid in a vacuum oven at 50 °C to obtain **Methyl 2-amino-5-cyanobenzoate**.

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References

- 1. US9169198B2 - Method for the production of 2-amino-5-cyano-N,3-dimethylbenzamide - Google Patents [patents.google.com]

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